

Physical and chemical properties of manganese(II) stearate

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Compound of Interest

Compound Name: Manganese stearate

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An In-depth Technical Guide to the Physical and Chemical Properties of Manganese(II) Stearate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of manganese(II) stearate, tailored for researchers, scientists, and professionals in drug development. This document summarizes key quantitative data, details experimental protocols for its synthesis and characterization, and visualizes relevant processes.

Physical and Chemical Properties

Manganese(II) stearate is a metal-organic compound classified as a metallic soap, which is a metal derivative of a fatty acid.^{[1][2]} It consists of a manganese(II) ion coordinated to two stearate anions.

Table 1: Summary of Quantitative Data for Manganese(II) Stearate

Property	Value	Source(s)
Chemical Formula	C ₃₆ H ₇₀ MnO ₄	[1][2][3][4]
Molecular Weight	621.89 g/mol	[1][3][4][5]
Appearance	Pale pink to off-white or light brown powder.[1][2][6][7]	[1][2][6][7]
Melting Point	100-110 °C	[1][8][9]
Boiling Point	359.4 °C at 760 mmHg	[1][4][10]
Solubility	Insoluble in water.[1][6][7] Soluble in organic solvents like benzene and toluene, as well as hot oils and hydrocarbons. [1][6]	[1][6][7]
Flash Point	162.4 °C	[1][10]
CAS Number	3353-05-7	[1][3][8]
EC Number	222-119-9	[1][3][4]

Experimental Protocols

Synthesis of Manganese(II) Stearate

Manganese(II) stearate is typically synthesized via a precipitation reaction.[11][12]

Methodology:

- **Preparation of Sodium Stearate:** An aqueous solution of sodium stearate is prepared by reacting stearic acid with a stoichiometric amount of sodium hydroxide.[8][11] The reaction is typically carried out in water at an elevated temperature (e.g., 75 °C) with stirring to ensure complete saponification.[11]
- **Precipitation:** A solution of a manganese(II) salt, such as manganese(II) chloride tetrahydrate, is added to the hot sodium stearate solution.[2][8] This results in the precipitation of manganese(II) stearate.

- Isolation and Purification: The precipitate is collected by filtration, washed thoroughly with water to remove any unreacted salts and impurities, and then dried under reduced pressure at a temperature such as 105 °C.[11]

An alternative synthesis route involves the direct reaction of manganese(II) acetate with stearic acid.[1]

Characterization of Manganese(II) Stearate

2.2.1. Fourier-Transform Infrared (FTIR) Spectroscopy

FTIR spectroscopy is used to identify the functional groups present in the molecule and confirm the formation of the salt.

Methodology:

- Sample Preparation: A small amount of the dried manganese(II) stearate powder is mixed with potassium bromide (KBr) and pressed into a thin pellet.[13] Alternatively, a film can be cast from a solution in a suitable solvent like o-dichlorobenzene.[3]
- Data Acquisition: The FTIR spectrum is recorded over a typical range of 4000-400 cm^{-1} .
- Analysis: The spectrum of manganese(II) stearate is compared to that of stearic acid. The disappearance of the broad O-H stretching band and the characteristic carboxylic acid C=O stretching band (around 1700 cm^{-1}) from the stearic acid spectrum, along with the appearance of new strong asymmetric and symmetric carboxylate (COO^-) stretching bands, confirms the formation of the manganese salt.[9][13] The asymmetric vibration of the C-O functional group bound to manganese is observed around 1560 cm^{-1} . [9]

2.2.2. Thermal Analysis

Thermogravimetric analysis (TGA) and differential scanning calorimetry (DSC) are employed to determine the thermal stability and melting point of the compound.

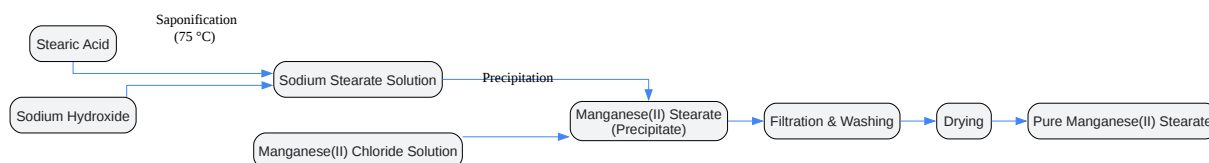
Methodology:

- Instrumentation: A TGA or DSC instrument is used.

- **Sample Preparation:** A small, accurately weighed sample of manganese(II) stearate is placed in an appropriate pan (e.g., platinum or aluminum).[14]
- **TGA Measurement:** The sample is heated at a constant rate (e.g., 20 °C/min) under a nitrogen atmosphere to a high temperature (e.g., 800 °C).[14] The weight loss as a function of temperature is recorded to determine decomposition temperatures.
- **DSC Measurement:** The sample is heated at a controlled rate (e.g., 10 °C/min) under a nitrogen atmosphere.[14] The heat flow to the sample is measured relative to a reference, and the melting point is identified as the peak of the endothermic transition.

Visualizations

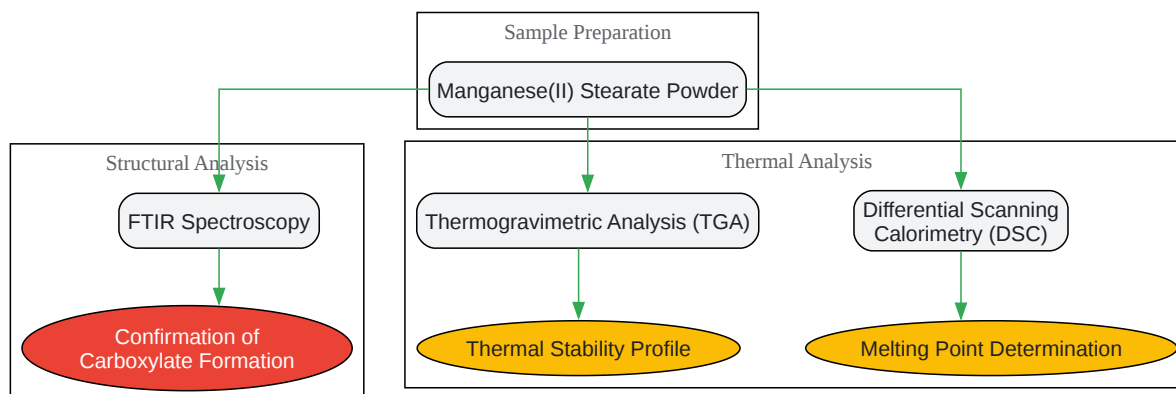
Synthesis Workflow



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Caption: Workflow for the synthesis of Manganese(II) Stearate.

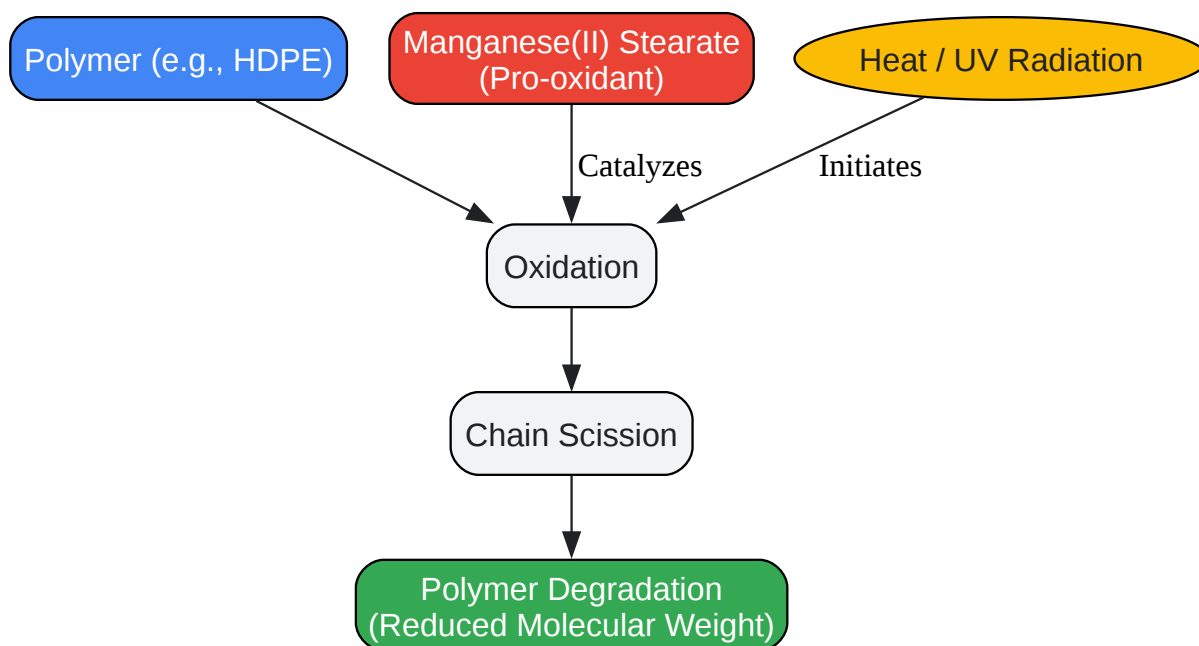
Characterization Workflow



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Caption: Experimental workflow for the characterization of Manganese(II) Stearate.

Role as a Pro-oxidant in Polymer Degradation



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References

- 1. MANGANESE STEARATE - Ataman Kimya [atamanchemicals.com]
- 2. Manganese stearate - Wikipedia [en.wikipedia.org]
- 3. Manganese stearate | C₃₆H₇₀MnO₄ | CID 160684 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. americanelements.com [americanelements.com]
- 5. GSRS [precision.fda.gov]
- 6. laboratorynotes.com [laboratorynotes.com]
- 7. epitochemint.com [epitochemint.com]

- 8. Manganese Stearate | 3353-05-7 [chemicalbook.com]
- 9. researchgate.net [researchgate.net]
- 10. Cas 3353-05-7, MANGANESE STEARATE | lookchem [lookchem.com]
- 11. gcris.iyte.edu.tr [gcris.iyte.edu.tr]
- 12. alapolystabs.com [alapolystabs.com]
- 13. ijirt.org [ijirt.org]
- 14. researchgate.net [researchgate.net]
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